

Technical Support Center: Addressing the "Hook Effect" in Pomalidomide PROTACs

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Compound of Interest

Compound Name: Pomalidomide-CO-C3-PEG4-C6-NH₂

Cat. No.: B15578418

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Pomalidomide-based Proteolysis Targeting Chimeras (PROTACs). The content is designed to help you understand, identify, and mitigate the "hook effect," a common experimental artifact that can complicate data interpretation.

Frequently Asked Questions (FAQs)

Q1: What is the "hook effect" in the context of Pomalidomide PROTACs?

A1: The "hook effect" is a phenomenon observed in PROTAC dose-response experiments where the degradation of the target protein decreases at high PROTAC concentrations. This results in a characteristic bell-shaped or "hooked" curve when plotting protein degradation against PROTAC concentration. Instead of a typical sigmoidal dose-response curve where increasing inhibitor concentration leads to increased effect up to a plateau, high concentrations of a PROTAC can lead to a paradoxical reduction in its

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